

Safeguarding Your Research: A Comprehensive Guide to Handling Pigment Red 112

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 112*

Cat. No.: *B035991*

[Get Quote](#)

For laboratory professionals engaged in drug development and research, ensuring a safe environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Pigment Red 112**, a compound that may pose a risk of allergic skin reactions.^{[1][2]} Adherence to these procedural steps will minimize exposure and ensure safe operational and disposal practices.

Core Safety and Handling Protocols

When working with **Pigment Red 112**, it is crucial to operate in a well-ventilated area to avoid the formation and inhalation of dust and aerosols.^[1] Personal protective equipment (PPE) is mandatory to prevent skin and eye contact.^{[1][3]}

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-impermeable gloves that comply with EU Directive 89/686/EEC and the standard EN 374 are required.^[1] Always inspect gloves before use and wash hands thoroughly after handling.^{[1][2]}
- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are essential.^[1]
- **Skin and Body Protection:** Wear impervious and flame-resistant clothing, such as a lab coat or coveralls, to minimize skin contact.^{[1][4]}

- Respiratory Protection: In situations where exposure limits may be exceeded or if irritation is experienced, a full-face respirator should be used.^[1] A dust mask is recommended for handling the dry powder.^{[5][6]}

Emergency First Aid Procedures

In the event of exposure to **Pigment Red 112**, immediate action is critical.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash develops, seek medical attention. ^{[1][3][7]}
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do so. Consult a physician. ^{[1][3]}
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention. ^{[1][3]}
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately. ^{[1][3]}

Physical and Chemical Properties

Understanding the properties of **Pigment Red 112** is key to its safe handling and storage.

Property	Value
Chemical Formula	C ₂₄ H ₁₆ Cl ₃ N ₃ O ₂ [7] [8] [9]
Molecular Weight	484.76 g/mol [1] [7] [10]
Appearance	Red powder [7] [11]
Melting Point	290 °C [9] [12]
Density	1.35 - 1.65 g/cm ³ [10] [12]
Solubility	In water: 9.8 µg/L at 24 °C [2]

Spill, Storage, and Disposal Procedures

Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

Spill Management: In case of a spill, prevent further leakage if it is safe to do so.[\[1\]](#)[\[3\]](#) Avoid dust formation.[\[1\]](#) Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#) Do not let the chemical enter drains.[\[1\]](#)[\[3\]](#)

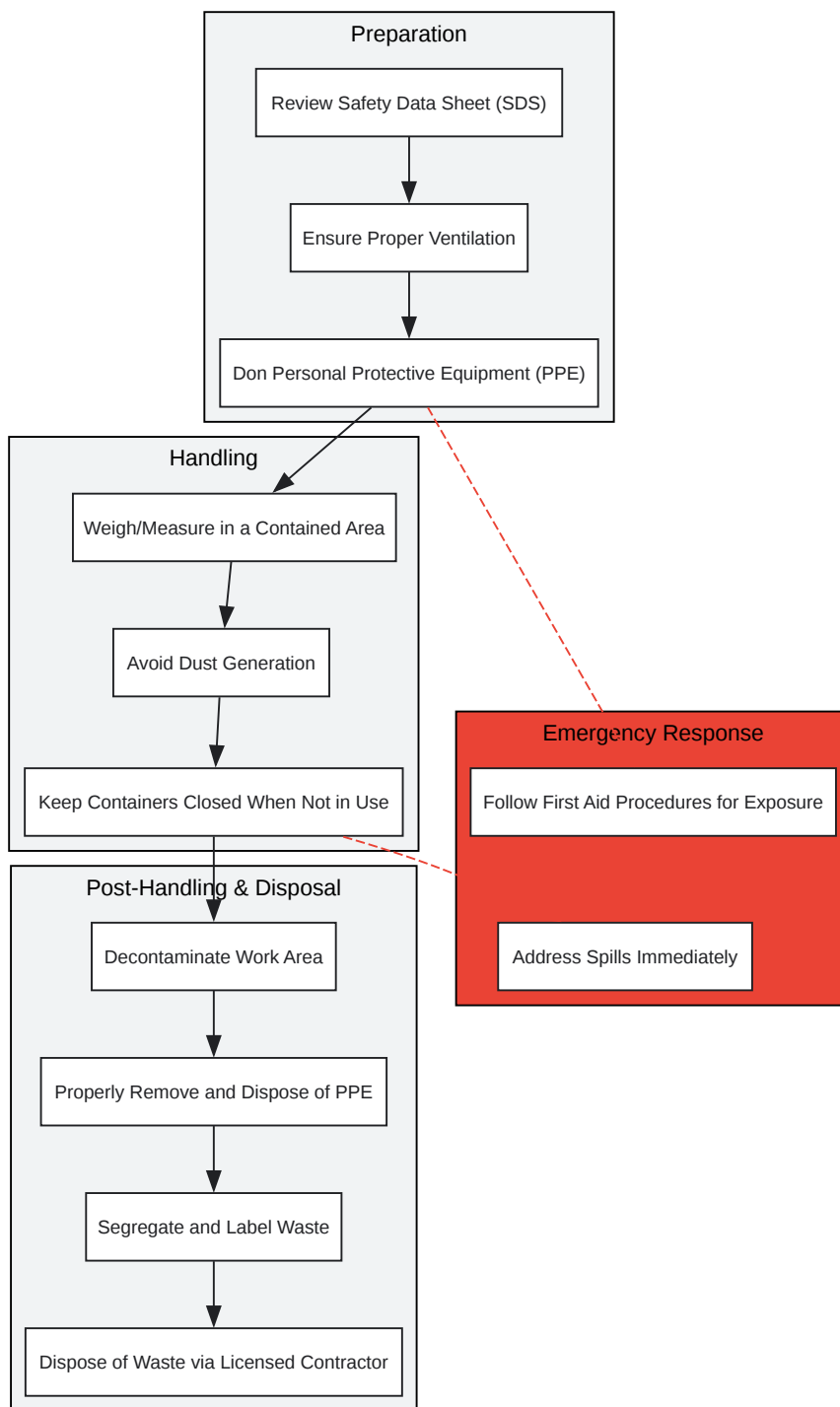
Storage: Store **Pigment Red 112** in a cool, dry, well-ventilated area in tightly closed containers.[\[3\]](#)[\[5\]](#) Keep it away from incompatible materials such as strong oxidizing and reducing agents, excess heat, and sources of ignition.[\[7\]](#)

Disposal: Dispose of **Pigment Red 112** and its container at an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)[\[2\]](#) The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge into sewer systems.[\[1\]](#)

Procedural Workflow for Handling Pigment Red 112

To ensure a systematic and safe approach, the following workflow should be implemented:

Safe Handling Workflow for Pigment Red 112



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the procedural steps for the safe handling of **Pigment Red 112**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. aksci.com [aksci.com]
- 4. nspcoatings.co.uk [nspcoatings.co.uk]
- 5. zeyachem.net [zeyachem.net]
- 6. Hingst's Sign Post: What You Don't Know About Pigment Powders Could Be Hazardous to Your Health [hingstssignpost.blogspot.com]
- 7. cncolorchem.com [cncolorchem.com]
- 8. Pigment Red 112 | C₂₄H₁₆Cl₃N₃O₂ | CID 23034 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. C.I. Pigment Red 112 [chembk.com]
- 10. Pigment red 112|Fast Red FGR|CAS No.6535-46-2 [xcolorpigment.com]
- 11. epsilonpigments.com [epsilonpigments.com]
- 12. zeyachem.net [zeyachem.net]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Pigment Red 112]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035991#personal-protective-equipment-for-handling-pigment-red-112]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com